

# Essential Guidance for the Disposal of RORyt Inverse Agonist 31

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: ROR|At inverse agonist 31

Cat. No.: B15139721

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For researchers, scientists, and drug development professionals, the proper disposal of chemical compounds is a critical component of laboratory safety and environmental responsibility. This document provides a comprehensive guide to the proper disposal procedures for RORyt inverse agonist 31, a potent retinoic acid receptor-related orphan receptor yt (RORyt) inverse agonist.[1][2] While a specific Safety Data Sheet (SDS) for RORyt inverse agonist 31 is not publicly available, this guide synthesizes general best practices for the disposal of similar laboratory chemicals, ensuring a high standard of safety.

## Chemical and Physical Properties

A summary of the known properties of RORyt inverse agonist 31 is provided below. This information is essential for a preliminary risk assessment.

Property	Value
Molecular Formula	C23H15Cl2F3N4O3S
Molecular Weight	555.36
Boiling Point (Predicted)	704.001±70.00 °C (at 760.00 Torr)[3]
Density (Predicted)	1.500±0.06 g/cm3 (at 25 °C, 760 Torr)[3]
Solubility	Soluble in DMSO (10 mM)[2]
Storage	Room temperature in the continental US; may vary elsewhere.[1]

## General Safety and Handling Precautions

Before beginning any disposal procedure, it is crucial to handle the compound with appropriate care.

- **Personal Protective Equipment (PPE):** Always wear standard laboratory PPE, including safety goggles, gloves, and a lab coat.
- **Ventilation:** Use the compound in a well-ventilated area or under a chemical fume hood to avoid inhalation of any dust or aerosols.<sup>[4]</sup>
- **Avoid Contact:** Prevent contact with skin and eyes.<sup>[4]</sup>

## Step-by-Step Disposal Procedure

The following procedure outlines the recommended steps for the safe disposal of RORyt inverse agonist 31.

- **Waste Identification and Segregation:**
  - Classify RORyt inverse agonist 31 waste as chemical waste.
  - Segregate the waste at the point of generation. Do not mix with non-hazardous waste.
  - Keep solid and liquid waste in separate, clearly labeled containers.
- **Containerization:**
  - Use chemically resistant, leak-proof containers for waste collection.
  - Ensure containers are compatible with the chemical properties of the compound and any solvents used.
  - Label the waste container clearly with "Hazardous Waste," the chemical name ("RORyt inverse agonist 31"), and any associated hazards.
- **Waste Storage:**
  - Store waste containers in a designated, secure area away from general laboratory traffic.

- The storage area should be well-ventilated.
- Disposal through a Licensed Contractor:
  - Arrange for the disposal of the chemical waste through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.
  - Follow all institutional, local, state, and federal regulations for hazardous waste disposal.

## Accidental Release Measures

In the event of a spill, follow these procedures:

- Evacuate: Evacuate non-essential personnel from the immediate area.[\[4\]](#)[\[5\]](#)
- Ventilate: Ensure the area is well-ventilated.
- Containment: For liquid spills, absorb the material with an inert, non-combustible absorbent material such as sand or diatomite.[\[4\]](#)[\[5\]](#) For solid spills, carefully sweep or scoop the material to avoid creating dust.
- Collection: Place the contained material into a suitable, labeled container for disposal.
- Decontamination: Clean the spill area thoroughly with an appropriate solvent (e.g., alcohol) and then with soap and water.[\[4\]](#) Dispose of all cleanup materials as hazardous waste.
- Personal Protection: Use full personal protective equipment during the cleanup process.[\[4\]](#)[\[5\]](#)

## First Aid Measures

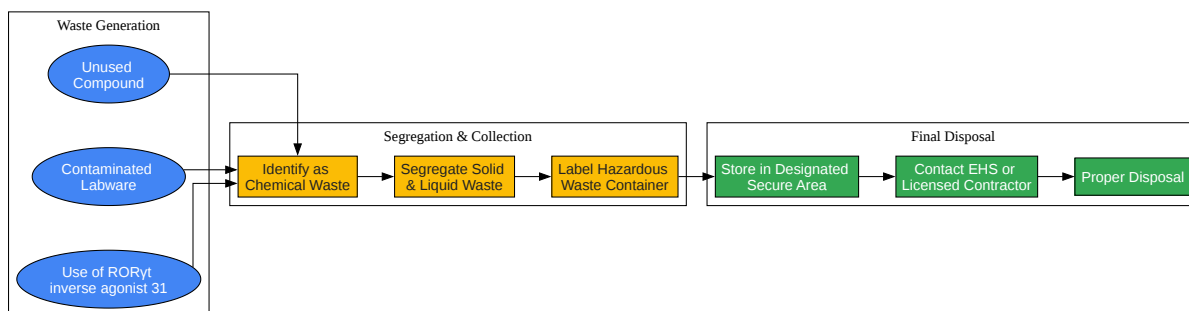
In case of exposure, take the following immediate actions:

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek medical attention.[\[4\]](#)[\[5\]](#)
- Skin Contact: Remove contaminated clothing and rinse the affected area thoroughly with large amounts of water. Seek medical attention.[\[4\]](#)[\[5\]](#)

- Inhalation: Move the individual to fresh air. If breathing is difficult, provide respiratory support. Seek medical attention.[4][5]
- Ingestion: Wash out the mouth with water. Do not induce vomiting. Seek immediate medical attention.[4][5]

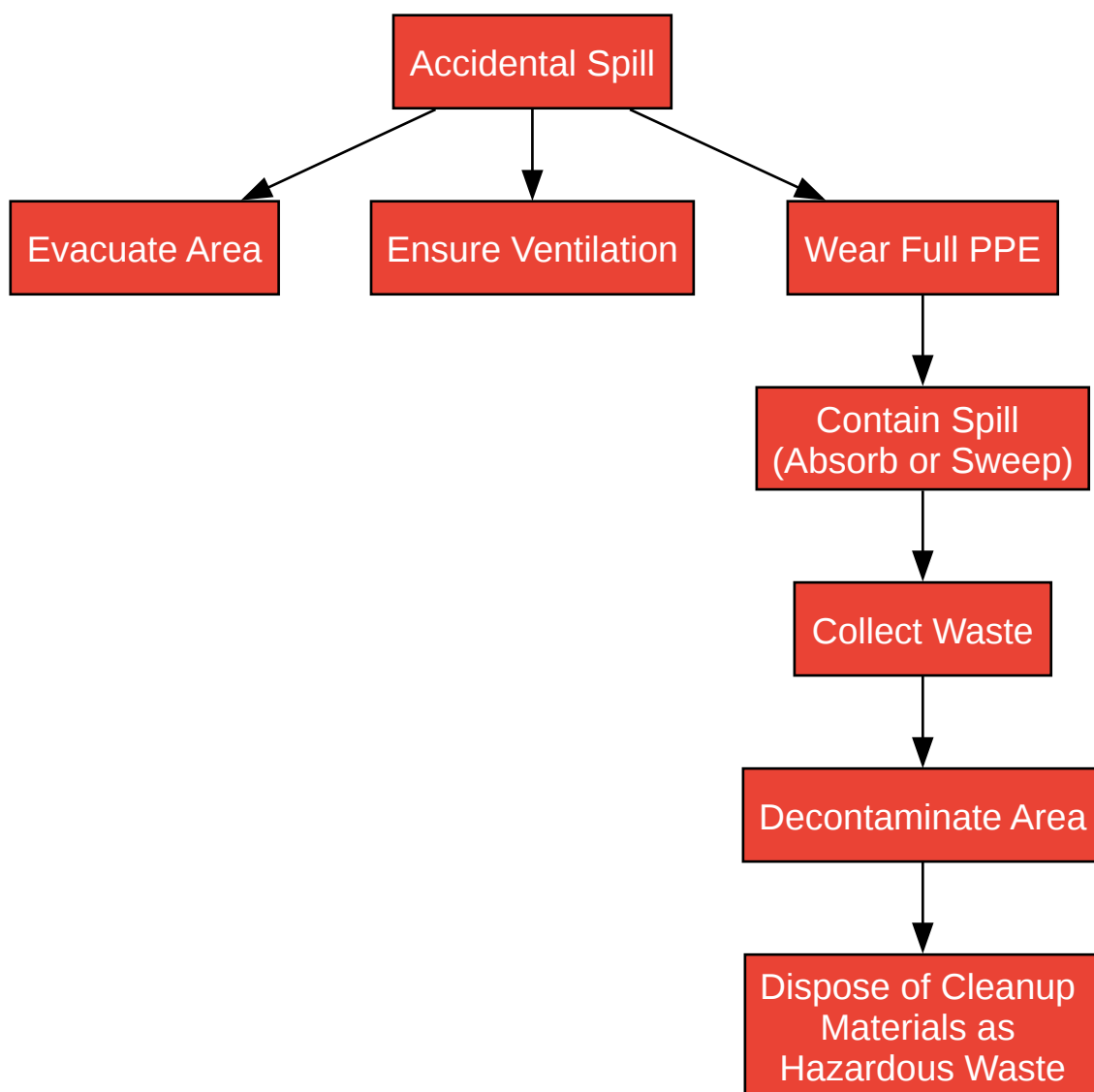
## Visual Guides

To further clarify the procedural workflows, the following diagrams are provided.



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Caption: Workflow for the proper disposal of RORyt inverse agonist 31.



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Caption: Immediate response plan for an accidental release of RORyt inverse agonist 31.

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- To cite this document: BenchChem. [Essential Guidance for the Disposal of RORyt Inverse Agonist 31]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15139721#ror-at-inverse-agonist-31-proper-disposal-procedures]

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